

# physicochemical properties of cyclohexyl heptanoate

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## Compound of Interest

Compound Name: Cyclohexyl heptanoate

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An In-depth Technical Guide on the Physicochemical Properties of **Cyclohexyl Heptanoate**

## Introduction

**Cyclohexyl heptanoate** (CAS No. 5454-26-2) is an ester formed from the condensation of heptanoic acid and cyclohexanol.[1] It belongs to the class of cycloalkyl esters, which are of interest in various fields, including flavor and fragrance, lubricants, and as specialty solvents. A thorough understanding of its physicochemical properties is essential for its application in research and development, particularly within the pharmaceutical and chemical industries. This document provides a comprehensive overview of the known physicochemical properties of **cyclohexyl heptanoate**, details the experimental protocols for their determination, and presents a logical workflow for its synthesis and characterization.

## Physicochemical Properties

The key physicochemical properties of **cyclohexyl heptanoate** are summarized in the table below. These properties are crucial for predicting its behavior in various chemical and biological systems.

| Property          | Value   | Reference |
|-------------------|---|-----------|
| Molecular Formula | C <sub>13</sub> H <sub>24</sub> O <sub>2</sub>  | [2][3]    |
| Molecular Weight  | 212.33 g/mol                                    | [2][3]    |
| Appearance        | Colorless liquid (estimated)                    |           |
| Boiling Point     | Not experimentally determined                   |           |
| Melting Point     | Not experimentally determined                   |           |
| Density           | Not experimentally determined                   |           |
| Refractive Index  | Not experimentally determined                   |           |
| Solubility        | Insoluble in water; soluble in organic solvents | [4][5][6] |
| LogP (XLogP3-AA)  | 4.4   | [3]       |

## Experimental Methodologies

The determination of the physicochemical properties of **cyclohexyl heptanoate** involves its synthesis followed by purification and characterization using standard analytical techniques.

## Synthesis: Fischer Esterification

**Cyclohexyl heptanoate** can be synthesized via the Fischer esterification of heptanoic acid with cyclohexanol, typically using an acid catalyst such as sulfuric acid.[1] The reaction involves heating the reactants, often with the removal of water to drive the equilibrium towards the formation of the ester.[7]

Protocol:

- Combine equimolar amounts of heptanoic acid and cyclohexanol in a round-bottom flask.
- Add a catalytic amount of concentrated sulfuric acid.
- Heat the mixture under reflux, using a Dean-Stark apparatus to remove the water formed during the reaction.

- Monitor the reaction progress using thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, cool the reaction mixture and neutralize the acid catalyst with a mild base, such as a saturated sodium bicarbonate solution.
- Extract the crude ester with an organic solvent (e.g., diethyl ether), wash the organic layer with brine, and dry it over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to obtain the crude **cyclohexyl heptanoate**.

## Purification

The crude product is typically purified using silica gel column chromatography to remove unreacted starting materials and byproducts.<sup>[1]</sup>

Protocol:

- Prepare a silica gel slurry in a non-polar solvent (e.g., hexane) and pack it into a chromatography column.
- Dissolve the crude **cyclohexyl heptanoate** in a minimal amount of the non-polar solvent and load it onto the column.
- Elute the column with a solvent system of increasing polarity (e.g., a gradient of ethyl acetate in hexane).
- Collect fractions and analyze them by TLC to identify those containing the pure ester.
- Combine the pure fractions and evaporate the solvent to yield purified **cyclohexyl heptanoate**.

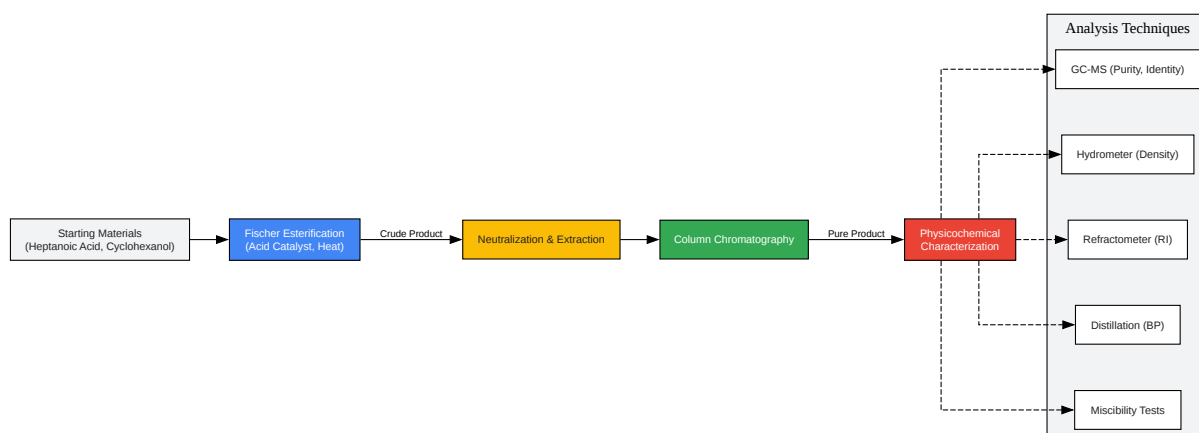
## Characterization and Property Determination

- Identity and Purity: The identity and purity of the synthesized ester can be confirmed using Gas Chromatography-Mass Spectrometry (GC-MS).<sup>[2]</sup> The retention time in GC provides information on purity, while the mass spectrum confirms the molecular weight and fragmentation pattern characteristic of **cyclohexyl heptanoate**.

- **Density:** The density can be determined at a specific temperature (e.g., 15°C) using a hydrometer, following a standardized method such as ISO 3675:1998.[8]
- **Refractive Index:** The refractive index is measured using a refractometer, typically at 20°C, by placing a drop of the sample on the prism of the instrument.
- **Boiling Point:** The boiling point is determined by distillation at atmospheric pressure. The temperature at which the liquid and vapor phases are in equilibrium is recorded as the boiling point.
- **Solubility:** The solubility is assessed by adding a small amount of **cyclohexyl heptanoate** to various solvents (e.g., water, ethanol, acetone, hexane) and observing its miscibility. Esters of this size are generally insoluble in water but soluble in non-polar organic solvents.[4][5][6]

## Experimental Workflow Visualization

The following diagram illustrates the general workflow for the synthesis and characterization of **cyclohexyl heptanoate**.



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Caption: Workflow for the synthesis and physicochemical characterization of **cyclohexyl heptanoate**.

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